

5-Bromo-5-Nitro-1,3-Dioxane proper disposal procedures

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Compound of Interest

Compound Name: 5-Bromo-5-Nitro-1,3-Dioxane

Cat. No.: B1667936

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Proper disposal of **5-Bromo-5-nitro-1,3-dioxane**, also known as Bronidox, is critical for ensuring laboratory safety and environmental protection. This substance is a potent antimicrobial compound widely used as a preservative; however, it also presents significant health and environmental hazards. Adherence to strict disposal protocols is essential to mitigate risks associated with its corrosivity, toxicity, and ecotoxicity.

This guide provides detailed, step-by-step procedures for the safe handling and disposal of **5-Bromo-5-nitro-1,3-dioxane**, designed for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

5-Bromo-5-nitro-1,3-dioxane is classified as a hazardous substance. Understanding its specific dangers is the first step in safe handling and disposal.

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1][2]
Skin Corrosion	H314	Causes severe skin burns and eye damage.[1][3]
Serious Eye Damage	H318	Causes serious eye damage.[1]
Respiratory Irritation	H335	May cause respiratory irritation.[3][4]
Aquatic Hazard (Acute & Chronic)	H410	Very toxic to aquatic life with long lasting effects.[1][3]

The following table summarizes key quantitative toxicity data for **5-Bromo-5-nitro-1,3-dioxane**.

Data Point	Value	Species	Route
LD50	455 mg/kg	Rat	Oral
LD50	590 mg/kg	Mouse	Oral
LD50	31 mg/kg	Rat	Intraperitoneal

Step-by-Step Disposal Protocol

The primary disposal route for **5-Bromo-5-nitro-1,3-dioxane** is through a licensed hazardous waste disposal company. The recommended method is high-temperature incineration.[3][5] Never discharge this chemical into drains or the environment.[3][5][6]

Experimental Protocol: Small Spill Decontamination

This protocol is for minor spills that can be safely managed by trained laboratory personnel. For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department immediately.

Materials:

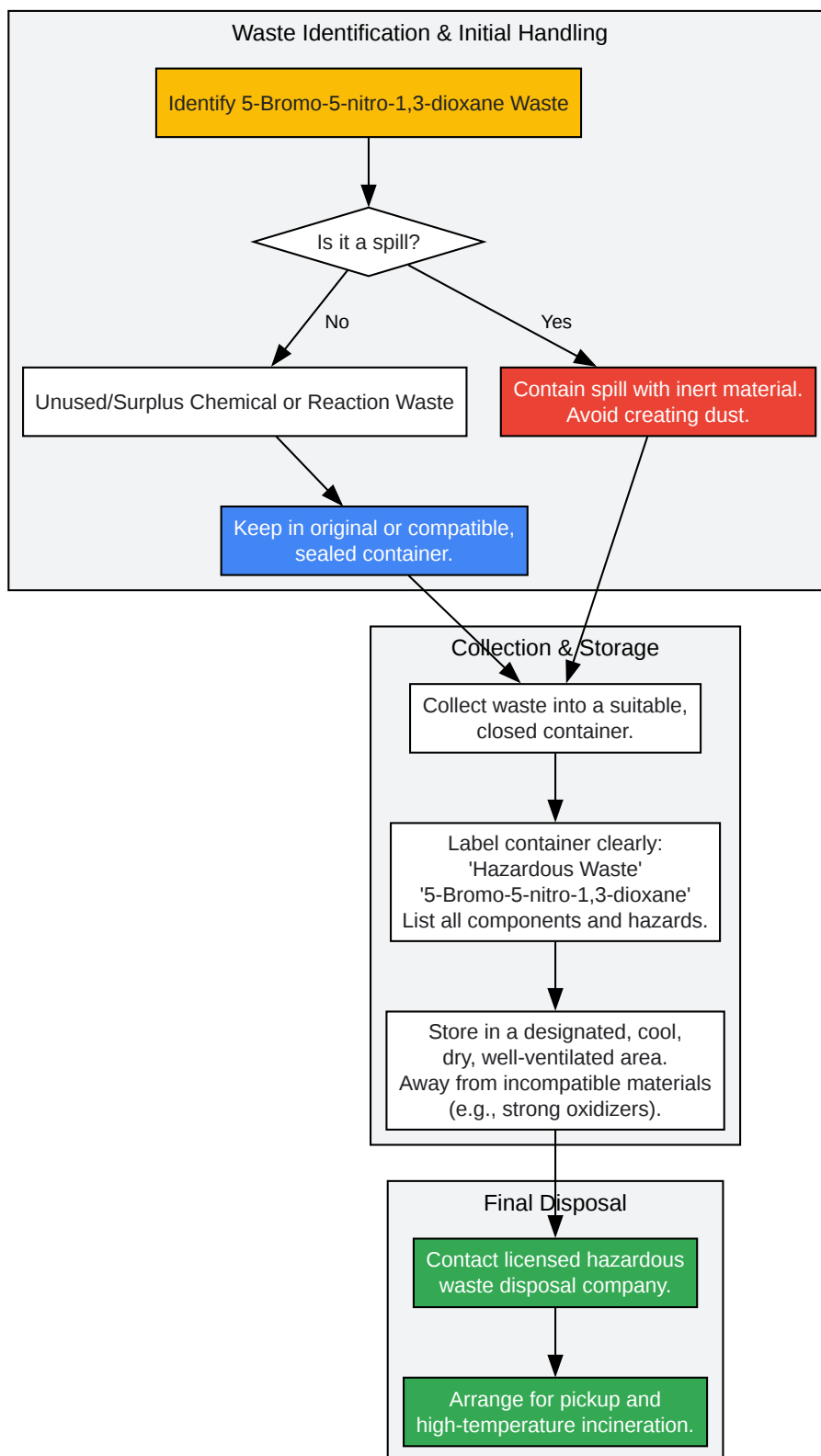
- Personal Protective Equipment (PPE): Chemical-resistant gloves (e.g., nitrile), safety goggles, face shield, lab coat, and a dust mask (N95 or equivalent).
- Absorbent, non-combustible material (e.g., dry sand, vermiculite).
- Two sealable, properly labeled hazardous waste containers.
- Shovel or scoop for collection.

Procedure:

- Ensure Safety: Don appropriate PPE before approaching the spill. Ensure the area is well-ventilated.[3][4]
- Containment: Cover the spill with a dry, inert absorbent material to prevent the dust from becoming airborne.[3] Do not use combustible materials like paper towels directly on the bulk solid.
- Collection: Carefully sweep or scoop the absorbed material and spilled solid.[3] Avoid creating dust.[3] Place the collected waste into a designated, sealable, and clearly labeled hazardous waste container.
- Final Cleaning: Wipe the spill area with a wet paper towel to remove any remaining residue. Place the used towels into a second labeled hazardous waste container.
- Disposal: Seal both containers and store them in a designated, secure hazardous waste accumulation area. Arrange for pickup by a licensed waste disposal service.[4]

Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **5-Bromo-5-nitro-1,3-dioxane** waste.



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Caption: Workflow for the safe disposal of **5-Bromo-5-nitro-1,3-dioxane**.

Regulatory Compliance

It is imperative to manage and dispose of **5-Bromo-5-nitro-1,3-dioxane** in accordance with all applicable local, national, and international regulations.[3] These regulations are in place to protect both human health and the environment. Facilities must maintain records of hazardous waste generation and disposal. Always consult with your institution's EHS department for specific guidance and to ensure full compliance.

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